

Application Notes for Human Glucagon Sandwich ELISA Kit

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Human glucagon*

Cat. No.: *B15781961*

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Introduction

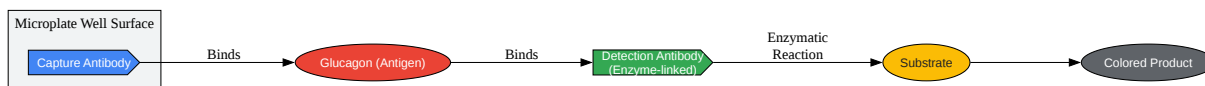
Glucagon, a 29-amino acid polypeptide hormone, is secreted by the alpha cells of the pancreas and plays a critical role in glucose metabolism.[1] It counteracts the effects of insulin by stimulating glycogenolysis and gluconeogenesis in the liver, thereby increasing blood glucose levels. Accurate measurement of glucagon is crucial for research in diabetes, hypoglycemia, hyperglycemia, and other metabolic disorders.[2]

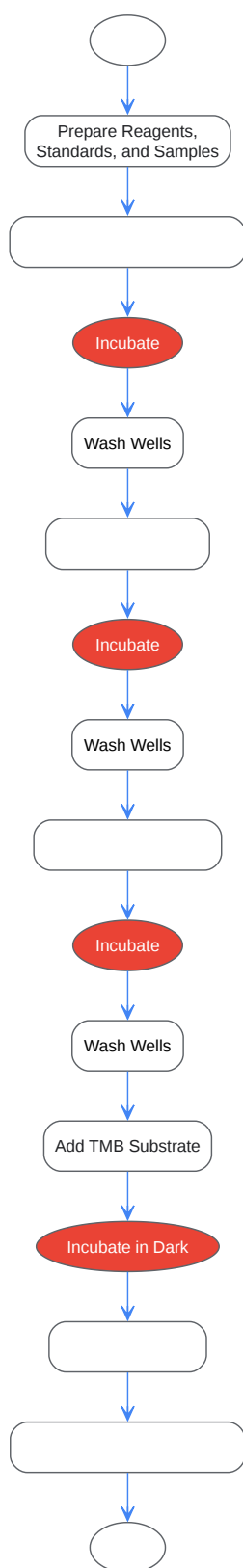
The **Human Glucagon** Sandwich ELISA (Enzyme-Linked Immunosorbent Assay) kit is a highly sensitive and specific immunoassay designed for the quantitative determination of **human glucagon** in various biological samples such as serum, plasma, and cell culture supernatants. [1][3] This application note provides a detailed protocol and performance characteristics to guide researchers in obtaining reliable and reproducible results.

Principle of the Assay

The sandwich ELISA is a highly specific and sensitive method for detecting an antigen.[4] This assay employs a quantitative sandwich enzyme immunoassay technique.[1][5] A microplate is

pre-coated with a capture antibody specific for one epitope of the **human glucagon** molecule.
[1][6] During the first incubation, standards and samples are added to the wells, and the glucagon present binds to the immobilized antibody.[1] After washing away unbound substances, a second, enzyme-conjugated detection antibody that recognizes a different epitope on the glucagon molecule is added, forming a "sandwich" complex of capture antibody-glucagon-detection antibody.[7] Following another wash step, a substrate solution is added, which reacts with the enzyme to produce a measurable colorimetric signal.[5][7] The intensity of the color is directly proportional to the concentration of **human glucagon** in the sample.[1][8] The concentration is then determined by comparing the optical density (OD) of the samples to a standard curve.[6]





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References

- 1. Human Glucagon ELISA Kit (EHGCG) - Invitrogen [[thermofisher.com](https://www.thermofisher.com)]
- 2. eaglebio.com [eaglebio.com]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. bio-rad-antibodies.com [bio-rad-antibodies.com]
- 5. cosmobioussa.com [cosmobioussa.com]
- 6. assaygenie.com [assaygenie.com]
- 7. assaygenie.com [assaygenie.com]
- 8. Figure 1: [Diagram of a sandwich ELISA...]. - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes for Human Glucagon Sandwich ELISA Kit]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15781961/docs#application-notes-for-human-glucagon-sandwich-elisa-kit>]

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